

Ivermectin B1a: A Comprehensive Technical Guide on its Chemical Properties and Structure

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Compound of Interest

Compound Name: Ivermectin B1a

Cat. No.: B018418

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Introduction

Ivermectin B1a is a macrocyclic lactone and the major component of the broad-spectrum antiparasitic agent, Ivermectin.[1][2] It is a semi-synthetic derivative of the avermectins, a class of compounds produced by the fermentation of the soil bacterium *Streptomyces avermitilis*. [3] This technical guide provides an in-depth overview of the chemical properties, structure, and analytical methodologies related to **Ivermectin B1a**, intended to serve as a foundational resource for research and development activities.

Chemical Structure and Properties

Ivermectin is a mixture of at least 80% 22,23-dihydroavermectin B1a (**Ivermectin B1a**) and not more than 20% 22,23-dihydroavermectin B1b (Ivermectin B1b).[1] The two components differ by a single methylene group at the C-26 position; **Ivermectin B1a** possesses a sec-butyl side chain, while Ivermectin B1b has an isopropyl group. The hydrogenation of the C22-C23 double bond of Avermectin B1a results in the formation of **Ivermectin B1a**. [1]

The chemical structure of **Ivermectin B1a** is presented below:

Figure 1: Chemical Structure of **Ivermectin B1a**

[Ivermectin B1a Core Structure]

C-25 Position

R = -CH(CH₃)CH₂CH₃[Click to download full resolution via product page](#)

Caption: A simplified representation of the **Ivermectin B1a** structure.

Quantitative Chemical and Physical Properties

A summary of the key physicochemical properties of **Ivermectin B1a** is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₄₈ H ₇₄ O ₁₄	[4][5]
Molecular Weight	875.10 g/mol	[4]
Melting Point	149-153 °C; 155 °C	[3][4]
Appearance	White solid	[4]
Solubility		
In Water	Insoluble; ~4 µg/mL	[3][6]
In Organic Solvents	Soluble in methanol, DMSO, chloroform, ethanol, ethyl acetate, acetone, acetonitrile.	[4][5]
UV/Vis Maximum Absorption (λ _{max})	245 nm	[5]
Purity (by HPLC)	>98%	[4]

Experimental Protocols

Detailed methodologies for the characterization and quantification of **Ivermectin B1a** are crucial for research and quality control. Below are protocols for key analytical techniques.

High-Performance Liquid Chromatography (HPLC) for Quantification

Objective: To separate and quantify **Ivermectin B1a** in a sample.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Primesep 100 mixed-mode column (150 mm x 4.6 mm, 5 µm particle size) or a Waters XBridge C18 column (150 mm x 4.6 mm, 5 µm).^{[4][7]}
- Mobile Phase: An isocratic mixture of water, acetonitrile (MeCN), and sulfuric acid (H₂SO₄) buffer, or a mixture of water/methanol/acetonitrile (15:34:51, v/v/v).^{[4][7]}
- Flow Rate: 1.0 mL/min.^[4]
- Detection: UV detection at 245 nm or 250 nm.^{[4][7]}
- Column Temperature: 25 °C.^[4]
- Sample Preparation: A stock solution of **Ivermectin B1a** is prepared by dissolving it in a suitable solvent, which is then purged with an inert gas.^[5] The stock solution is further diluted to create working standards and samples for analysis.
- Data Analysis: The concentration of **Ivermectin B1a** is determined by comparing the peak area of the sample to a standard curve generated from known concentrations.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Detection and Quantification

Objective: To achieve highly sensitive and specific detection and quantification of **Ivermectin B1a**, particularly in complex matrices like plasma.

Methodology:

- Instrumentation: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source coupled to an HPLC system.
- Chromatographic Separation:
 - Column: A suitable C18 column.
 - Mobile Phase: A gradient elution using a mixture of acetonitrile and ammonium formate in water with formic acid.
- Mass Spectrometry:
 - Ionization Mode: Positive ion mode (ESI+).
 - Selected Reaction Monitoring (SRM): Monitoring for specific precursor-to-product ion transitions for **Ivermectin B1a**.
 - Ion Spray Voltage: 5500 V.
 - Drying Temperature: 450 °C.
- Sample Preparation: For plasma samples, a protein precipitation step using acetonitrile is employed, followed by solid-phase extraction (SPE) for cleanup.
- Data Analysis: Quantification is performed using an internal standard and a calibration curve.

Determination of Melting Point

Objective: To determine the temperature at which **Ivermectin B1a** transitions from a solid to a liquid phase.

Methodology:

- Instrumentation: A differential scanning calorimeter (DSC) or a standard melting point apparatus.
- Sample Preparation: A small amount of the purified, dry **Ivermectin B1a** powder is placed in a capillary tube or an aluminum pan.

- Procedure (for DSC): The sample is heated at a controlled rate (e.g., 10 °C/min) under a nitrogen atmosphere. The onset of the endothermic peak in the thermogram corresponds to the melting point.

Determination of Solubility

Objective: To determine the solubility of **Ivermectin B1a** in various solvents.

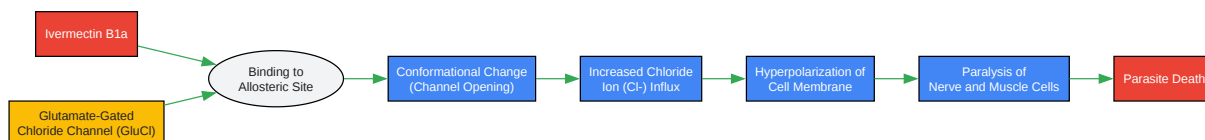
Methodology:

- Shake-Flask Method:
 - An excess amount of **Ivermectin B1a** is added to a known volume of the solvent in a sealed flask.
 - The flask is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours).
 - The solution is then filtered to remove any undissolved solid.
 - The concentration of **Ivermectin B1a** in the filtrate is determined using a suitable analytical method, such as HPLC or UV-Vis spectrophotometry.

Signaling Pathway and Experimental Workflow Diagrams

Signaling Pathway: Ivermectin B1a and Glutamate-Gated Chloride Channels

Ivermectin B1a exerts its antiparasitic effect by acting as a positive allosteric modulator of glutamate-gated chloride ion channels (GluCl_s) in the nerve and muscle cells of invertebrates. [7] This binding leads to an increased influx of chloride ions, resulting in hyperpolarization of the cell membrane, which ultimately causes paralysis and death of the parasite.

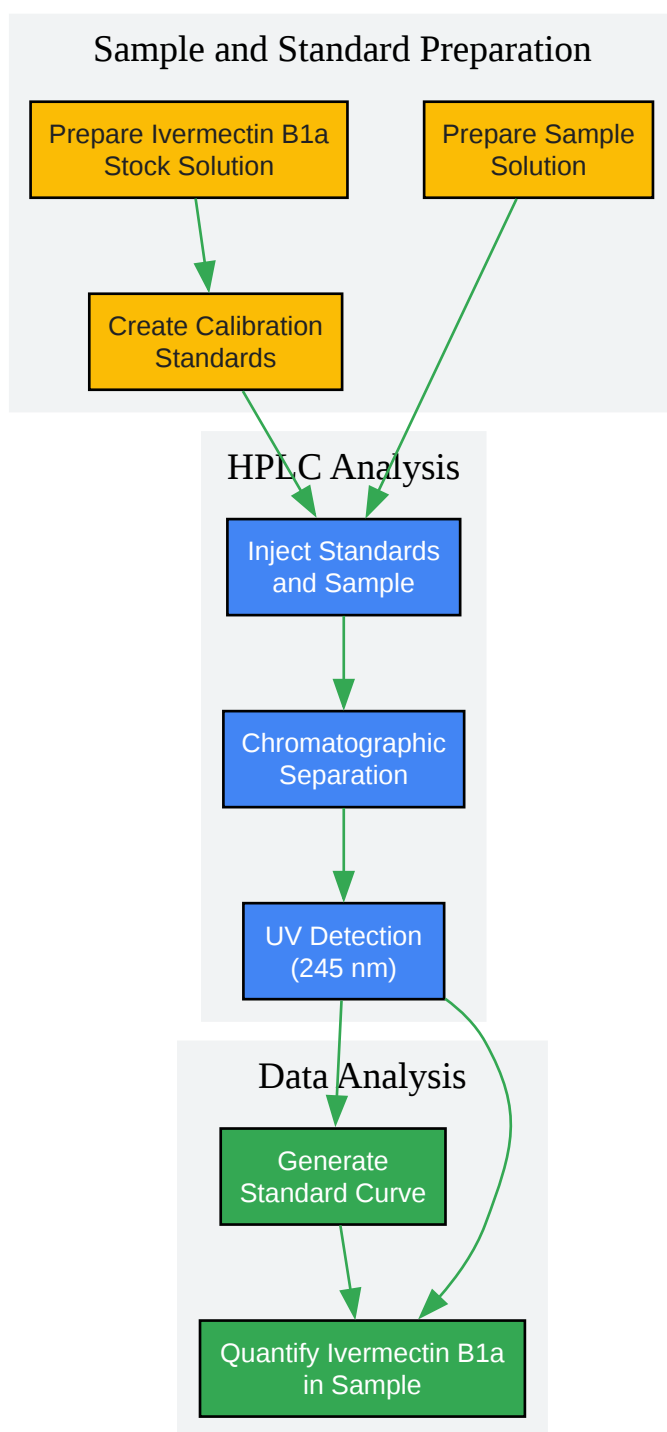


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Caption: Mechanism of action of **Ivermectin B1a** on glutamate-gated chloride channels.

Experimental Workflow: HPLC Quantification of Ivermectin B1a

The following diagram illustrates a typical workflow for the quantification of **Ivermectin B1a** using High-Performance Liquid Chromatography.



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References

- 1. A New Method for Ivermectin Detection and Quantification through HPLC in Organic Matter (Feed, Soil, and Water) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Determination of ivermectin in plasma and whole blood using LC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. A HPLC-UV method for quantification of ivermectin in solution from veterinary drug products [kojvs.org]
- 5. researchgate.net [researchgate.net]
- 6. tandfonline.com [tandfonline.com]
- 7. HPLC Method For Analysis of Ivermectin on Primesep 100 column | SIELC Technologies [sielc.com]
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